

# A Comprehensive Technical Guide to Boc-Tic-OH for Advanced Research

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## Compound of Interest

Compound Name: *Boc-Tic-OH*

Cat. No.: *B1144034*

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An in-depth examination of the chemical properties, synthesis, and applications of (S)-N-Boc-1,2,3,4-tetrahydroisoquinoline-3-carboxylic acid and its enantiomer, tailored for professionals in drug discovery and development.

**Boc-Tic-OH**, a conformationally constrained amino acid analogue, serves as a critical building block in medicinal chemistry and peptide research. Its rigid structure allows for the synthesis of peptides and peptidomimetics with well-defined secondary structures, making it an invaluable tool for designing potent and selective therapeutic agents. This guide provides a detailed overview of its chemical identity, properties, and common applications.

**Boc-Tic-OH** exists as two primary stereoisomers, the (S)- and (R)-enantiomers, which may exhibit different biological activities and are therefore distinguished by unique CAS numbers.

## Physicochemical Properties

The fundamental properties of **Boc-Tic-OH** are consistent across both of its common enantiomeric forms, given their identical molecular formula and mass.

Property	Value	Citations
Molecular Formula	C <sub>15</sub> H <sub>19</sub> NO <sub>4</sub>	[1][2][3]
Molecular Weight	277.32 g/mol	[1][2]
IUPAC Name (S-form)	(3S)-2-[(2-methylpropan-2-yl)oxycarbonyl]-3,4-dihydro-1H-isoquinoline-3-carboxylic acid	[3]
IUPAC Name (R-form)	(3R)-2-[(2-methylpropan-2-yl)oxycarbonyl]-3,4-dihydro-1H-isoquinoline-3-carboxylic acid	[1][4]

## Chemical Identification

The two enantiomers of **Boc-Tic-OH** are registered under distinct CAS numbers, which is a critical detail for procurement and regulatory purposes. The (S)-form is frequently referred to as Boc-L-Tic-OH, while the (R)-form is known as Boc-D-Tic-OH.

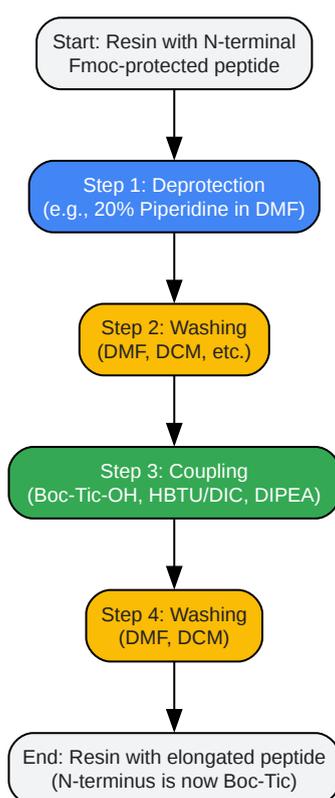
Enantiomer	CAS Number	Synonyms	Citations
(S)-form (L-Tic)	78879-20-6	Boc-L-Tic-OH, (S)-N-Boc-1,2,3,4-tetrahydroisoquinoline-3-carboxylic acid	[2][3][5]
(R)-form (D-Tic)	115962-35-1	Boc-D-Tic-OH, (R)-N-Boc-1,2,3,4-tetrahydroisoquinoline-3-carboxylic acid	[1][4]

## Experimental Protocols and Applications

**Boc-Tic-OH** is primarily utilized as a building block in solid-phase peptide synthesis (SPPS) to introduce conformational constraints into peptide backbones. The following outlines a generalized experimental workflow for its incorporation into a peptide sequence.

## Logical Workflow for Peptide Synthesis using Boc-Tic-OH

The diagram below illustrates the standard logical steps for incorporating a **Boc-Tic-OH** residue into a growing peptide chain during solid-phase synthesis. This process involves the deprotection of the N-terminus of the resin-bound peptide, followed by the coupling of the **Boc-Tic-OH** amino acid, and subsequent washing to remove excess reagents before the next cycle.



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Caption: Workflow for Solid-Phase Peptide Synthesis (SPPS) incorporating **Boc-Tic-OH**.

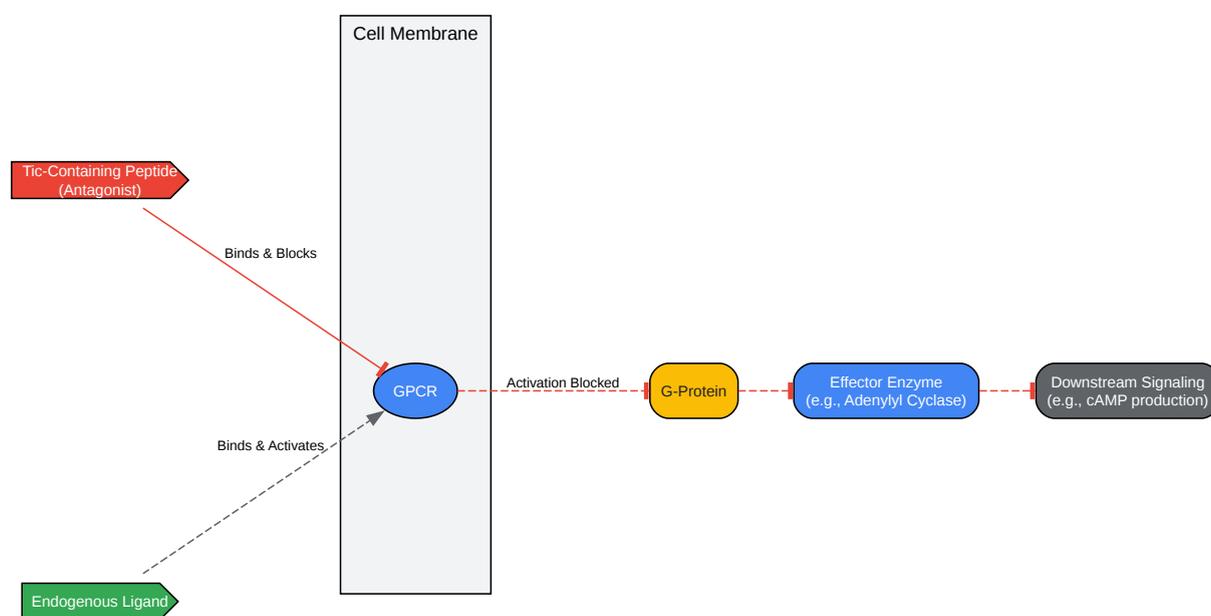
## Significance in Drug Development

The incorporation of **Boc-Tic-OH** into peptide-based drug candidates can significantly enhance their pharmacological properties. The constrained tetrahydroisoquinoline ring system locks the

peptide backbone into a specific conformation, which can lead to increased receptor affinity, enhanced selectivity, and improved stability against enzymatic degradation.

## Conceptual Signaling Pathway Modulation

Peptides containing Tic residues often target G-protein coupled receptors (GPCRs). The diagram below provides a generalized representation of how a Tic-containing peptide antagonist might function. By binding to the receptor, it prevents the endogenous ligand from activating the G-protein cascade, thereby inhibiting downstream signaling events such as the production of second messengers.



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Caption: Antagonistic action of a Tic-peptide on a GPCR signaling pathway.

This guide serves as a foundational resource for researchers and professionals engaged in the use of constrained amino acids like **Boc-Tic-OH**. For specific experimental applications, further consultation of peer-reviewed literature is recommended.

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## References

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